

Enpp-1-IN-4 stability in DMSO and other solvents

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Compound of Interest

Compound Name: *Enpp-1-IN-4*

Cat. No.: *B12417219*

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Application Notes and Protocols for Enpp-1-IN-4

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a summary of the known information on the stability of the ectonucleotide pyrophosphatase/phosphodiesterase-1 (ENPP1) inhibitor, **Enpp-1-IN-4**, in dimethyl sulfoxide (DMSO) and other solvents. Due to the limited availability of specific stability data for **Enpp-1-IN-4** in the public domain, this document also includes detailed protocols for researchers to conduct their own stability studies.

Introduction to Enpp-1-IN-4

Enpp-1-IN-4 is a potent inhibitor of ENPP1, a type II transmembrane glycoprotein that plays a crucial role in various physiological and pathological processes. ENPP1 is a key regulator of extracellular pyrophosphate (PPi) levels and is involved in bone mineralization, insulin signaling, and the modulation of the innate immune system through the cGAS-STING pathway. [1][2][3] By inhibiting ENPP1, **Enpp-1-IN-4** can modulate these pathways, making it a valuable tool for research in oncology, immunology, and metabolic diseases.[2]

Stability of Enpp-1-IN-4 in Solvents

Quantitative, experimentally determined stability data for **Enpp-1-IN-4** in DMSO or other common laboratory solvents is not readily available in published literature or technical data sheets. However, based on the information provided for other similar ENPP1 inhibitors, general

recommendations for storage and handling can be made to minimize degradation. It is crucial for researchers to perform their own stability assessments for their specific experimental conditions.

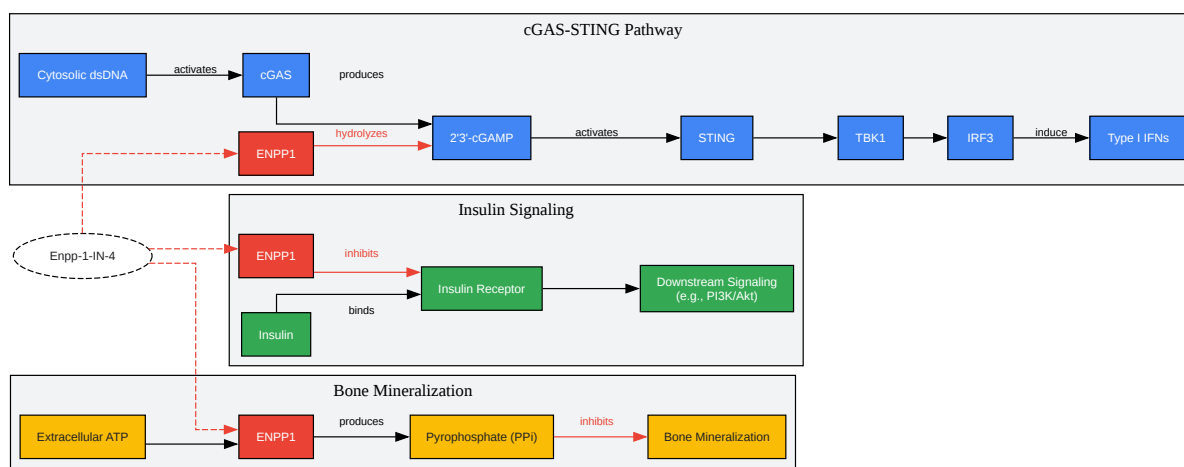
Recommended Storage Conditions (Based on Analogs)

The following table summarizes the recommended storage conditions for ENPP1 inhibitors in solid form and in solution, based on data for compounds like Enpp-1-IN-1 and Enpp-1-IN-14.^[4] These are general guidelines and should be validated for **Enpp-1-IN-4**.

Form	Storage Temperature	Recommended Duration	Notes
Solid	-20°C	≥ 4 years	Protect from light and moisture.
In DMSO	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. Use fresh, anhydrous DMSO.
-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.	
Aqueous	4°C	≤ 1 day	Not recommended for long-term storage. Prepare fresh as needed.

ENPP1 Signaling Pathways

ENPP1 exerts its biological functions through several key signaling pathways. Understanding these pathways is essential for designing and interpreting experiments using ENPP1 inhibitors like **Enpp-1-IN-4**.



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Figure 1: Key signaling pathways modulated by ENPP1.

Experimental Protocols

To address the lack of specific stability data for **Enpp-1-IN-4**, a detailed protocol for a stability study using High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) is provided below.

Protocol: Stability Assessment of Enpp-1-IN-4 in Solution

Objective: To determine the stability of **Enpp-1-IN-4** in a chosen solvent (e.g., DMSO) over time at various storage temperatures.

Materials:

- **Enpp-1-IN-4** (solid)
- Anhydrous, high-purity DMSO (or other solvent of interest)
- HPLC or LC-MS system with a suitable detector (e.g., UV-Vis or mass spectrometer)
- Appropriate HPLC column (e.g., C18 reversed-phase)
- Mobile phase solvents (e.g., HPLC-grade acetonitrile and water with a suitable modifier like formic acid or trifluoroacetic acid)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Autosampler vials
- Incubators or refrigerators set to the desired temperatures (e.g., Room Temperature (25°C), 4°C, -20°C, -80°C)

Workflow:

Figure 2: Experimental workflow for stability assessment.

Procedure:

- Preparation of Stock and Working Solutions:
 - Accurately weigh a sufficient amount of solid **Enpp-1-IN-4**.
 - Prepare a concentrated stock solution (e.g., 10 mM) in anhydrous DMSO. Ensure complete dissolution.

- From the stock solution, prepare a working solution at a lower concentration (e.g., 1 mM) in the same solvent. This will be the solution used for the stability study.
- Sample Aliquoting and Storage:
 - Aliquot the working solution into multiple autosampler vials for each storage condition and time point to avoid repeated freeze-thaw cycles of the bulk solution.
 - For each temperature to be tested (e.g., 25°C, 4°C, -20°C, and -80°C), prepare a set of vials.
 - Include a "Time 0" sample that will be analyzed immediately.
- HPLC/LC-MS Analysis:
 - Develop an appropriate HPLC or LC-MS method to resolve **Enpp-1-IN-4** from any potential degradants. A reversed-phase C18 column with a gradient elution of acetonitrile and water (with 0.1% formic acid) is a common starting point.
 - Analyze the "Time 0" sample to establish the initial peak area or concentration.
 - At each subsequent time point (e.g., 24 hours, 48 hours, 1 week, 2 weeks, 1 month), retrieve a vial from each storage temperature.
 - Allow the frozen samples to thaw completely and reach room temperature before analysis.
 - Analyze the samples using the established HPLC/LC-MS method.
- Data Analysis:
 - For each time point and temperature, calculate the percentage of **Enpp-1-IN-4** remaining relative to the "Time 0" sample.
 - $\% \text{ Remaining} = (\text{Peak Area at Time X} / \text{Peak Area at Time 0}) * 100$
 - Plot the % Remaining versus time for each storage condition.

- From these plots, the degradation kinetics can be determined, and an appropriate shelf-life under each condition can be estimated.

Data Presentation:

The results of the stability study should be summarized in a table for easy comparison.

Storage Temperature	Solvent	Concentration	% Remaining after 1 Week	% Remaining after 1 Month
25°C	DMSO	1 mM	Experimental Value	Experimental Value
4°C	DMSO	1 mM	Experimental Value	Experimental Value
-20°C	DMSO	1 mM	Experimental Value	Experimental Value
-80°C	DMSO	1 mM	Experimental Value	Experimental Value

Conclusion

While specific, quantitative stability data for **Enpp-1-IN-4** is currently lacking, the information available for analogous compounds suggests that storing stock solutions in anhydrous DMSO at -80°C in single-use aliquots is the most prudent approach to ensure compound integrity. For critical applications, it is highly recommended that researchers perform their own stability studies using the protocol outlined above to determine the precise stability of **Enpp-1-IN-4** under their specific laboratory conditions. This will ensure the reliability and reproducibility of experimental results.

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